

# An In-depth Technical Guide to Nardoguaianone K: Properties, Bioactivity, and Experimental Analysis

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# A Comprehensive Overview for Researchers and Drug Development Professionals

Discovered as a constituent of the medicinal plants Nardostachys chinensis and Nardostachys jatamansi, **Nardoguaianone K** is a guaiane-type sesquiterpenoid that has garnered attention for its potential therapeutic properties. This technical guide provides a detailed summary of the known physical, chemical, and biological characteristics of **Nardoguaianone K**, designed to support researchers, scientists, and professionals in the field of drug development.

### **Physicochemical Properties**

**Nardoguaianone K** possesses a complex chemical structure characteristic of guaiane-type sesquiterpenoids. While specific experimental data for some physical properties like melting and boiling points are not readily available in public literature, its fundamental chemical attributes have been established.



Property	Value	Source	
Molecular Formula	C15H22O2	PubChem[1]	
Molecular Weight	234.33 g/mol	PubChem[1]	
IUPAC Name	(3R,8S)-8-hydroxy-3,8- dimethyl-5-propan-2-yl-2,3,6,7- tetrahydroazulen-1-one	PubChem[1]	
Synonyms	10-epi-Nardoguaianone J	MedChemExpress[2]	
CAS Number	443128-65-2	MedChemExpress[2]	

Note: Specific optical rotation and melting point data for **Nardoguaianone K** are not detailed in currently available literature.

## Biological Activity: Cytotoxicity against Pancreatic Cancer Cells

Recent studies have highlighted the potential of **Nardoguaianone K** as an anti-cancer agent, particularly against pancreatic cancer. In vitro studies have demonstrated its cytotoxic effects on human pancreatic cancer cell lines.

Cell Line	IC₅₀ Value (µM)	Incubation Time (h)	Reference
SW1990	4.82	72	MedChemExpress[2]
CFPAC-1	15.85	72	MedChemExpress[2]

### **Spectroscopic Data**

Detailed NMR and mass spectrometry data for **Nardoguaianone K** are not extensively published. However, the structural elucidation of **Nardoguaianone K** and its isomers, such as Nardoguaianone L, has been achieved through standard spectroscopic techniques. Researchers can anticipate utilizing the following methods for characterization:

• ¹H NMR Spectroscopy: To determine the proton environment in the molecule.



- 13C NMR Spectroscopy: To identify the number and types of carbon atoms.
- Mass Spectrometry: To determine the molecular weight and fragmentation pattern for structural confirmation.

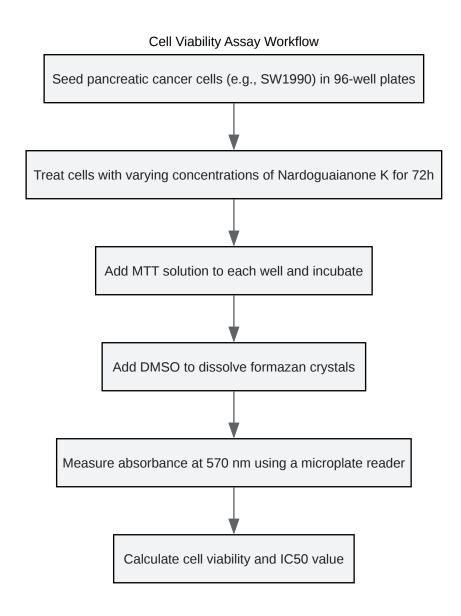
### **Experimental Protocols**

While specific experimental protocols for **Nardoguaianone K** are not fully detailed in the available literature, the methodologies used for the closely related compound, Nardoguaianone L, provide a strong reference point for researchers. The following are summaries of protocols likely employed in the evaluation of **Nardoguaianone K**'s bioactivity.

### **Cell Viability Assay (MTT Assay)**

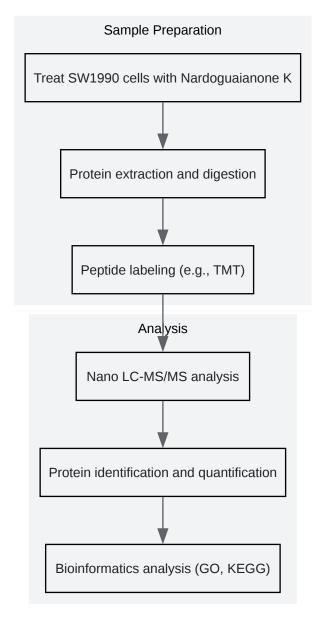
This assay is fundamental in determining the cytotoxic effects of a compound on cancer cell lines.



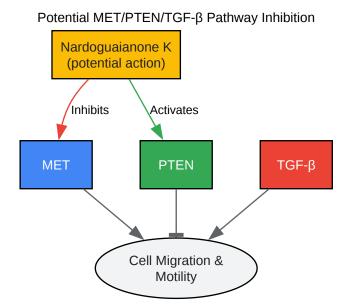




### Quantitative Proteomics Workflow









# Potential AGE-RAGE Pathway Modulation Nardoguaianone K (potential action) Modulates AGE-RAGE Signaling Increased ROS Decreased MMP

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### References

- 1. Nardoguaianone K | C15H22O2 | CID 5320012 PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]



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